

# Proper Disposal Procedures: [2-(4-Fluorophenyl)cyclopropyl]methanol

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## Compound of Interest

Compound Name:	[2-(4-Fluorophenyl)cyclopropyl]methanol
CAS No.:	1278662-25-1
Cat. No.:	B2792118

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## Executive Safety Directive

Status:HALOGENATED ORGANIC WASTE Critical Action: Do NOT dispose of this compound in standard organic solvent drains or non-halogenated waste containers.

Because this molecule contains a fluorine atom attached to the phenyl ring, it must be segregated into the Halogenated Waste Stream. Improper disposal with non-halogenated solvents can damage standard incinerators due to the formation of hydrofluoric acid (HF) during combustion, violating environmental compliance (RCRA) and facility safety protocols.

## Chemical Profile & Hazard Identification

Understanding the chemical nature of the waste is the first step in compliant disposal.

Property	Specification	Disposal Implication
Chemical Name	[2-(4-Fluorophenyl)cyclopropyl]methanol	Fluorinated: Requires halogen-specific incineration.
CAS Number	1683522-82-8 (Isomer specific)	Use for waste manifesting.
Functional Groups	Primary Alcohol, Cyclopropyl Ring, Aryl Fluoride	Flammable/Combustible: Treat as ignitable waste (D001).
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.)	Requires full PPE during waste transfer.
Reactivity	Stable under normal conditions.	Compatible with standard halogenated solvent waste (e.g., DCM).

## Operational Disposal Protocol

### Phase 1: Segregation (The "Red Line" Rule)

The most common compliance failure is mixing fluorinated intermediates with general organic waste (e.g., Acetone, Methanol).

- Correct Stream: Halogenated Organic Waste.[3]
- Compatible Mixtures: Dichloromethane (DCM), Chloroform, Fluorobenzene.
- Incompatible Mixtures: Strong oxidizers (Peroxides, Nitric Acid), Strong bases.

### Phase 2: Packaging & Container Selection

- Container Type: High-Density Polyethylene (HDPE) or Glass (Amber).
  - Why? HDPE is resistant to organic solvents and fluorinated compounds.
- Venting: Use a vented cap if there is any risk of over-pressurization, though this compound is generally non-volatile enough to use standard screw caps.

- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.

## Phase 3: Labeling Requirements

Every waste container must be labeled before the first drop of waste is added.

- Label Content:
  - Full Chemical Name: **[2-(4-Fluorophenyl)cyclopropyl]methanol**.<sup>[4]</sup>
  - Constituents: If in solution, list the solvent (e.g., "10% in Dichloromethane").
  - Hazard Checkbox:  Flammable,  Toxic/Irritant,  Halogenated.

## Phase 4: Final Disposal Method

- Method: High-Temperature Incineration with Acid Gas Scrubbing.
- Mechanism: The waste is burned at >1000°C. The fluorine content converts to HF gas, which is captured by alkaline scrubbers in the facility's exhaust system to prevent release into the atmosphere.

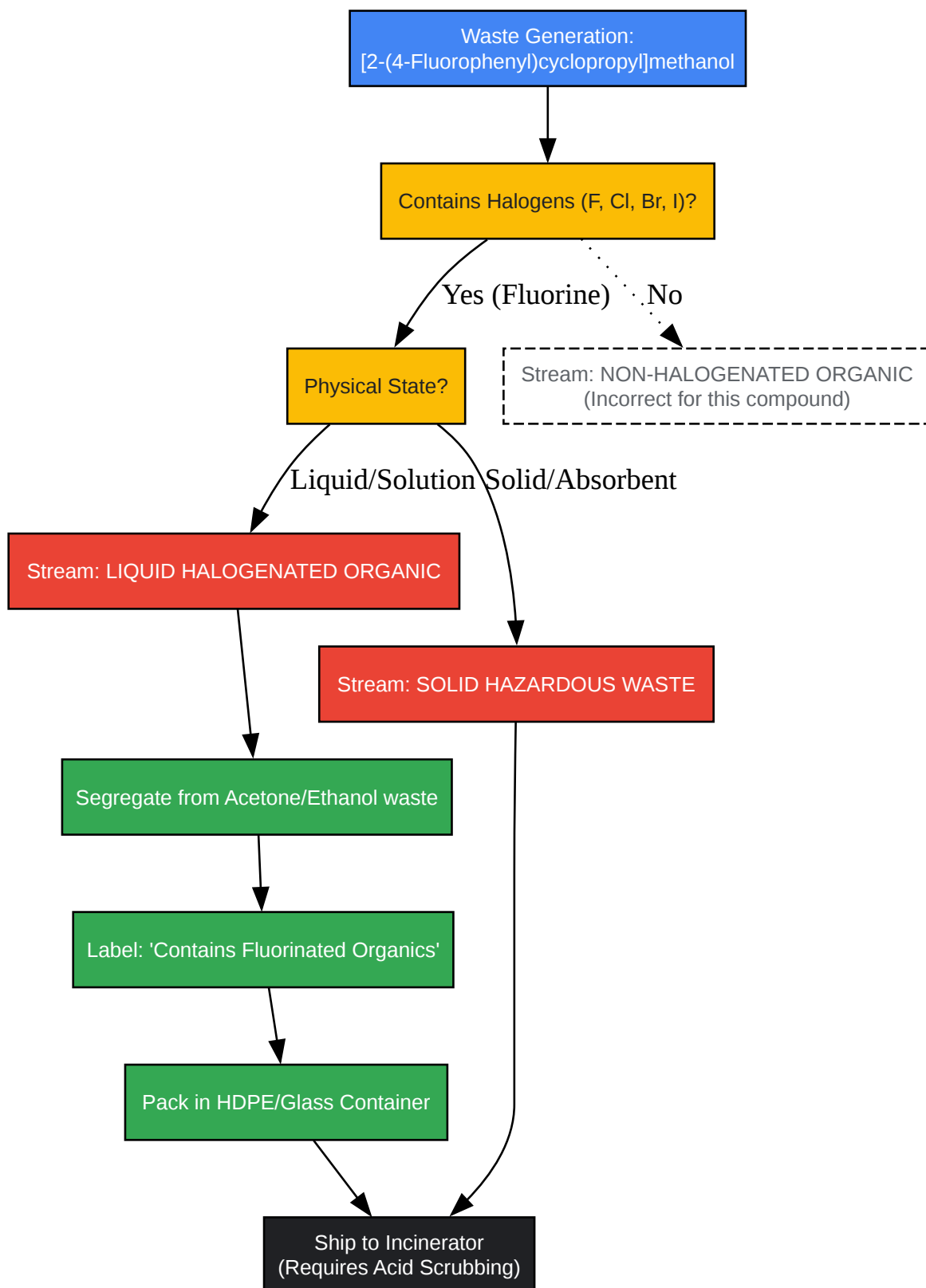
## Emergency Spill Response (Pre-Disposal)

If the compound is spilled prior to containment, follow this immediate protocol:

- Evacuate & Ventilate: Clear the immediate area.
- PPE: Wear nitrile gloves (double-gloved recommended), lab coat, and safety goggles.
- Containment: Surround the spill with an inert absorbent (Vermiculite or Sand).<sup>[5]</sup> Do not use paper towels if the substance is neat/concentrated, as this increases flammability surface area.
- Collection: Scoop the contaminated absorbent into a wide-mouth jar.
- Labeling: Label as "Debris contaminated with **[2-(4-Fluorophenyl)cyclopropyl]methanol**" and dispose of as Solid Hazardous Waste.

## Visual Decision Logic

The following diagram outlines the decision-making process for disposing of this specific compound.



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Figure 1: Decision logic for the segregation and disposal of fluorinated cyclopropyl methanol derivatives.

## Regulatory Context (RCRA)

In the United States, this waste determination falls under 40 CFR 262.11.

- Hazardous Waste Code: While not a P- or U-listed waste specifically, it likely exhibits the characteristic of Ignitability (D001) if in a flammable solvent.
- Halogenated Solvents (F-Codes): If this compound is spent solvent waste mixed with >10% of listed solvents (like DCM), it may carry an F002 code. Otherwise, it is unlisted hazardous waste requiring characterization for flammability and toxicity.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 95004055, [(1S,2S)-2-(4-fluorophenyl)cyclopropyl]methanol. Retrieved from [[Link](#)]
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## Sources

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